

# "protocol for trace analysis of fluorinated propanes in environmental samples"

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## Compound of Interest

Compound Name: 1,2,3-Trichloropentafluoropropane

CAS No.: 76-17-5

Cat. No.: B1607235

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Application Note: High-Sensitivity Determination of Fluorinated Propanes (HFC-245fa, HFC-236fa) in Environmental Matrices

## Executive Summary & Scientific Rationale

Fluorinated propanes, specifically 1,1,1,3,3-pentafluoropropane (HFC-245fa) and 1,1,1,3,3,3-hexafluoropropane (HFC-236fa), are third-generation hydrofluorocarbons (HFCs) widely used as blowing agents and fire suppressants. While they have zero Ozone Depletion Potential (ODP), they possess high Global Warming Potentials (GWP)—1030 and 9810, respectively (100-year horizon).

The Kigali Amendment to the Montreal Protocol mandates the phase-down of these compounds, necessitating robust monitoring protocols. This guide provides two distinct workflows:

- Module A (Atmospheric): Cryogenic pre-concentration for background air monitoring (parts-per-trillion sensitivity).

- Module B (Aqueous/Soil): Purge-and-Trap (P&T) for groundwater and wastewater analysis (parts-per-billion sensitivity).

Causality of Method Selection: Direct injection GC-MS is insufficient for these analytes due to their high volatility (HFC-245fa B.P. 15.3°C; HFC-236fa B.P. -1.4°C) and low environmental concentrations.

- For Air: We employ a "Medusa-style" dual-trap cryogenic focusing system to remove bulk gases ( , , ) and concentrate the analyte from 2-4 liters of air into a microliter volume.
- For Water: We utilize inert gas purging (P&T) to extract the hydrophobic HFCs from the aqueous matrix, trapping them on a hydrophobic sorbent (Tenax/Charcoal) to prevent water interference in the MS source.

## Target Analytes & Mass Spectrometry Parameters

To ensure Self-Validating data, Selected Ion Monitoring (SIM) is required. Full-scan data lacks the sensitivity for ppt-level detection.

Table 1: Physico-Chemical Properties and MS Quantitation Ions

Compound	Formula	CAS No.	Boiling Point (°C)	Quantitation Ion ( )	Qualifier Ion ( )	Retention Logic
HFC-245fa		460-73-1	15.3	83	77, 51	Elutes after HFC-134a
HFC-236fa		690-39-1	-1.4	69	83	Elutes before HFC-245fa
IS (d-Benzene)		1076-43-3	80.1	84	83	Internal Standard



*Technical Insight: The*

83 ion is chosen for HFC-245fa because the

fragment is stable and distinct. For HFC-236fa, the symmetry of the molecule yields a massive

signal (

69), which is the base peak.

## Module A: Atmospheric Trace Analysis (Cryogenic Pre-concentration)

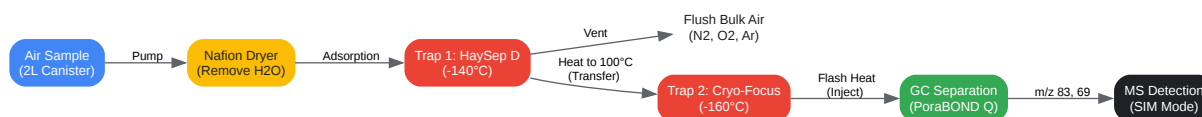
Audience: Atmospheric Scientists, Background Monitoring Stations (e.g., AGAGE). Detection Limit: < 0.05 ppt.

### Analytical Workflow Logic

The core challenge is separating trace HFCs from 99.9% bulk air and moisture. We use a Dual-Trap Micro-Focusing strategy:

- Trap 1 (HaySep D @ -140°C): Retains HFCs and bulk gases.
- Desorption 1: Bulk gases (N<sub>2</sub>, O<sub>2</sub>, Ar) are flushed; HFCs are transferred to Trap 2.
- Trap 2 (PoraBOND Q @ -160°C): Sharpening the injection band (Cryo-focusing).
- Injection: Flash heating transfers the band to the GC column.

## Visualization: Cryogenic Pre-concentration Pathway



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Figure 1: Dual-stage cryogenic pre-concentration workflow for isolating trace fluorinated propanes from atmospheric matrices.

## Detailed Protocol Steps

- Sample Intake: Draw 2.0 L of air through a Nafion dryer (counter-flow at 100 mL/min) to remove water vapor, which causes MS source quenching.
- Trapping (T1): Pass dried air through a 1/16" OD stainless steel trap packed with HaySep D, maintained at -140°C using a Stirling cooler or

- Matrix Removal: Flush T1 with 50 mL of ultra-pure Helium to remove non-condensable gases ( , ).
- Transfer: Heat T1 to 100°C. Carrier gas transfers desorbed analytes to Trap 2 (open tubular capillary coated with PoraBOND Q) held at -160°C.
- Injection: Ballistically heat Trap 2 to 200°C in <2 seconds. This "injects" the sample into the main GC column (GasPro or PoraBOND Q, 25m x 0.32mm).
- GC Program: 40°C (hold 2 min)  
20°C/min  
200°C.

## Module B: Aqueous & Soil Analysis (Purge and Trap)

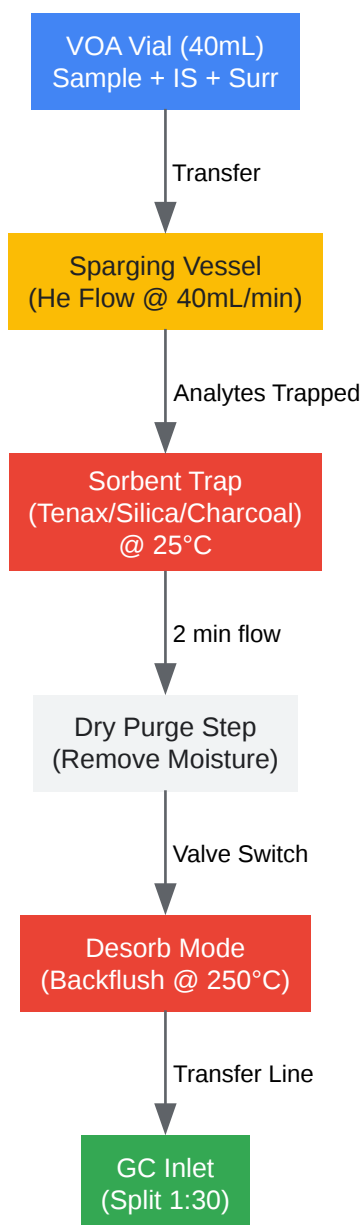
Audience: Environmental Testing Labs, Water Quality Managers. Detection Limit: < 5 ppt (ng/L). Method Basis: Modified EPA Method 524.3.

### Analytical Workflow Logic

HFCs are hydrophobic. Bubbling inert gas through water strips them into the gas phase.

- Why Heated Purge? HFC-245fa is soluble enough (7.18 g/L) that ambient purging is slow. Heating the sample to 40°C improves purge efficiency.
- Trap Selection: A Trap #10 (Tenax/Silica Gel/Charcoal) is essential. Charcoal is required to retain the highly volatile HFC-236fa during the purge cycle.

### Visualization: Purge & Trap Mechanism



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Figure 2: Purge and Trap (P&T) workflow for extracting volatile HFCs from aqueous samples.

## Detailed Protocol Steps

- **Sample Preservation:** Collect samples in 40mL amber VOA vials without headspace. Preserve with Ascorbic Acid (dechlorination) and Maleic Acid (pH < 2) to inhibit biological degradation.
- **Standard Addition:** Automatically add 5 µL of Internal Standard (

-Benzene) and Surrogate (Fluorobenzene) to the 5mL sample aliquot.

- Purge Cycle:
  - Purge Gas: Helium (99.999%).
  - Flow: 40 mL/min for 11 minutes.
  - Sample Temp: 40°C (Critical for HFC-245fa recovery).
- Desorb Cycle:
  - Pre-heat trap to 245°C.
  - Backflush trap at 250°C for 2 minutes into the GC.
- GC Configuration:
  - Column: DB-624 or Rtx-VMS (30m x 0.25mm x 1.4µm). Note: Thick film is required to retain HFC-236fa.
  - Oven: 35°C (hold 4 min)  
10°C/min  
200°C.

## Quality Assurance & Troubleshooting

To maintain Trustworthiness, the system must be self-validating.

Table 2: Troubleshooting & Validation Criteria

Issue	Symptom	Root Cause	Corrective Action
Water Interference	Broad peaks, shift in RT, high background at 18.	Inadequate dry purge or Nafion failure.	Increase P&T dry purge to 2 min; Check Nafion counter-flow.
Carryover	HFC-245fa detected in blank after high sample.	Cold spots in transfer line.	Bake out transfer line >150°C; increase flush time.
Low Recovery (HFC-236fa)	Poor sensitivity for early eluters.	Trap breakthrough.	Replace Trap #10 with fresh charcoal; reduce purge temp to ambient.
Linearity Failure		Saturation of MS detector.	Increase Split Ratio (1:50); dilute sample.

Internal Standard (IS) Logic: Use

-Benzene (

84). It elutes near the HFCs but does not share the

83/69 ions, preventing cross-talk. If IS recovery deviates by >30%, the run is invalid.

## References

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